

Technical Guide: Physical Characteristics of 4-Isopropylaniline-d4

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Compound of Interest

Compound Name: 4-Isopropylaniline-d4

Cat. No.: B1149042

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical characteristics of **4-Isopropylaniline-d4**. Due to the limited availability of experimental data for the deuterated compound, the physical properties of its non-deuterated analog, 4-Isopropylaniline, are presented as a close approximation. This document includes a summary of key physical data in a tabular format, detailed experimental protocols for determining these properties, and visualizations of relevant biochemical and experimental workflows. It is intended to serve as a valuable resource for researchers and professionals in drug development and related scientific fields.

Introduction

4-Isopropylaniline-d4 is the deuterium-labeled form of 4-Isopropylaniline.[1] Stable isotope-labeled compounds, such as **4-Isopropylaniline-d4**, are crucial tools in drug development and metabolic research.[1] They are frequently used as internal standards in quantitative mass spectrometry to enhance analytical accuracy and to trace the metabolic fate of molecules.[2] The substitution of hydrogen with deuterium can also influence the pharmacokinetic and metabolic profiles of a drug, a strategy sometimes employed to improve a drug's properties.[1]

4-Isopropylaniline itself is recognized as a metabolite of the phenylurea herbicide, isoproturon.[3] Understanding its physical and chemical properties is essential for its application in

research and for assessing its environmental and toxicological impact.

Note on Deuterated Compound Data: Direct experimental data for the physical properties of **4-Isopropylaniline-d4** are not widely available. The data presented in this guide are primarily for the non-deuterated 4-Isopropylaniline (CAS 99-88-7). It is a common scientific practice to assume that the physical properties of a deuterated compound are very similar to its non-deuterated counterpart. Typically, deuteration leads to a slight increase in molecular weight, density, and boiling point. For context, the physical properties of Aniline-d5 (CAS 4165-61-1) compared to Aniline show a slightly higher density (1.076 g/mL at 25 °C vs. 1.022 g/mL) and boiling point (184 °C vs. 184.1 °C).

Physical and Chemical Properties

The key physical and chemical properties of 4-Isopropylaniline are summarized in the tables below. These values should be considered as close estimates for **4-Isopropylaniline-d4**.

Table 1: General and Physical Properties

Property	Value
Molecular Formula	C ₉ H ₉ D ₄ N
Molecular Weight	139.25 g/mol (calculated)
Appearance	Clear pale brown to red-brown liquid
Melting Point	-63 °C
Boiling Point	226-228 °C at 745 mmHg
Density	0.989 g/mL at 25 °C
Refractive Index (n _{20/D})	1.542 - 1.544
Flash Point	92 °C (198 °F)
Vapor Pressure	10 Pa at 20 °C

Table 2: Solubility and Spectral Data

Property	Value
Water Solubility	Insoluble
Organic Solvent Solubility	Soluble in alcohol and benzene
Infrared Spectrum	Authentic
Mass Spectrum	Major peaks at 120 and 135 m/z for the non-deuterated form. The deuterated form is expected to show a mass shift.

Experimental Protocols

The following are detailed methodologies for determining the key physical properties of liquid compounds like **4-Isopropylaniline-d4**.

Boiling Point Determination (Micro-reflux Method)

This method is suitable for small sample volumes.^[4]

- Sample Preparation: Introduce approximately 0.5 mL of the liquid sample into a small test tube. Add a small magnetic stir bar.^[5]
- Apparatus Setup:
 - Place the test tube in a heating block on a hot plate stirrer and clamp it securely.
 - Insert a thermometer into the test tube, ensuring the bulb is about 1 cm above the liquid's surface.^[5]
- Measurement:
 - Begin gentle stirring and heating.
 - Observe for boiling and the condensation of vapor on the test tube walls, forming a "reflux ring."

- Position the thermometer bulb at the level of this reflux ring for an accurate measurement.
[4]
- The stable temperature reading on the thermometer is the boiling point.[4]
- Completion: Stop heating and allow the apparatus to cool.

Density Determination (Gravimetric Method)

This method relies on accurately measuring the mass of a known volume of the liquid.[6][7]

- Mass of Empty Container: Use an electronic balance to measure the mass of a clean, dry measuring cylinder.[7]
- Volume and Mass of Liquid:
 - Add a specific volume (e.g., 5.0 mL) of the liquid to the measuring cylinder. Read the volume from the bottom of the meniscus.[7]
 - Measure the combined mass of the measuring cylinder and the liquid.[7]
- Calculation:
 - Subtract the mass of the empty measuring cylinder from the combined mass to find the mass of the liquid.
 - Density is calculated by dividing the mass of the liquid by its volume (Density = Mass / Volume).
- Replication: Repeat the measurement at least twice for accuracy.

Refractive Index Determination (Abbe Refractometer)

An Abbe refractometer provides a quick and accurate measurement of the refractive index.[8]

- Calibration: Calibrate the instrument using a standard liquid with a known refractive index, such as distilled water.[8]

- Sample Application: Apply a few drops of the liquid sample onto the prism of the refractometer.
- Measurement:
 - Close the prism and turn on the light source.
 - Adjust the micrometer screw to focus the boundary between the light and dark regions.
 - Align the crosshairs of the telescope exactly on this boundary.[\[8\]](#)
- Reading: Read the refractive index value from the instrument's scale. Note the temperature at which the measurement is taken.

Solubility Determination

A systematic approach is used to determine the solubility of a compound in various solvents.[\[9\]](#)
[\[10\]](#)

- Water Solubility:
 - In a small test tube, add approximately 25 mg of the compound to 0.75 mL of water.
 - Shake vigorously. If the compound dissolves, it is water-soluble.[\[10\]](#)
- Solubility in Organic Solvents:
 - If insoluble in water, repeat the process with organic solvents like ethanol or benzene.
- Acid-Base Solubility (for water-insoluble compounds):
 - Test for solubility in 5% NaOH and 5% HCl aqueous solutions.
 - Solubility in 5% NaOH suggests an acidic compound.
 - Solubility in 5% HCl indicates a basic compound (like an aniline).[\[11\]](#)

Visualizations

The following diagrams illustrate relevant pathways and workflows for **4-Isopropylaniline-d4**.

Metabolic Pathway of Isoproturon

4-Isopropylaniline is a known metabolite in the biodegradation of the herbicide isoproturon.[12]
The pathway generally involves N-demethylation followed by cleavage of the urea side chain.
[12]

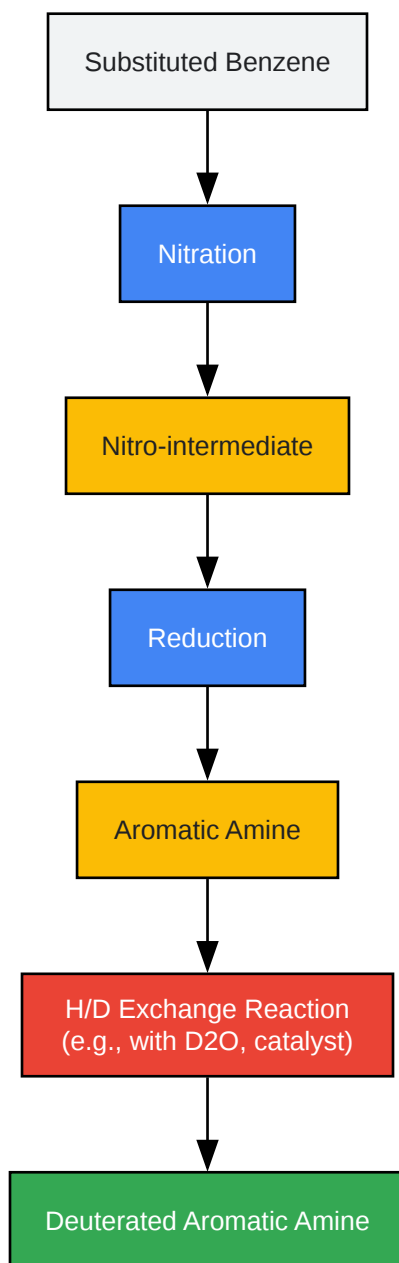


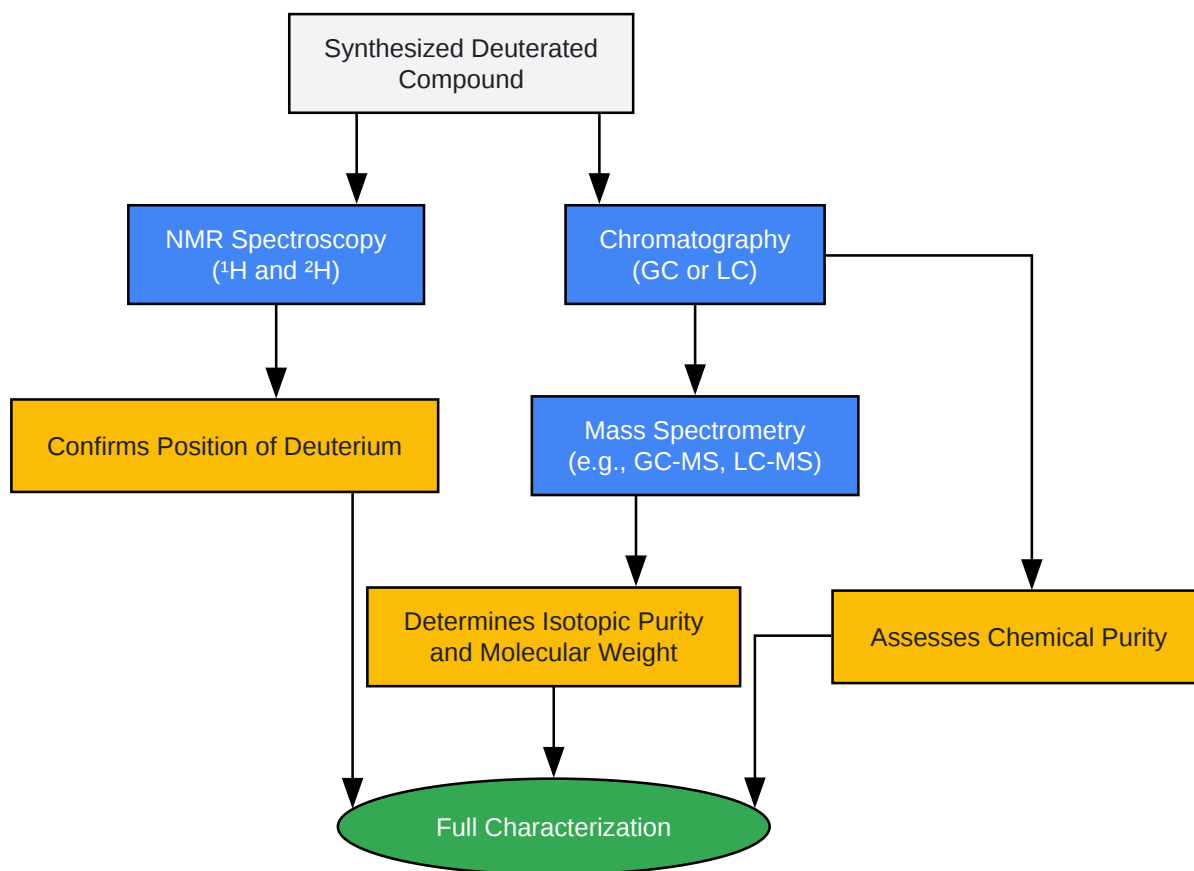
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Caption: Proposed metabolic pathway for the biodegradation of Isoproturon to 4-Isopropylaniline.

General Workflow for Synthesis of Deuterated Aromatic Amines

The synthesis of deuterated aromatic amines can be achieved through various methods, often involving the reduction of a nitro group and subsequent steps to introduce deuterium.[13][14]





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